

Phenylacetaldehyde Dimethyl Acetal: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Phenylacetaldehyde dimethyl acetal*

Cat. No.: *B086100*

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This in-depth technical guide provides critical safety and handling information for **Phenylacetaldehyde dimethyl acetal** (PADMA), a compound utilized in various research and development applications. This document outlines the toxicological properties, exposure controls, and emergency procedures necessary for the safe use of this chemical in a laboratory setting.

Section 1: Chemical and Physical Properties

Phenylacetaldehyde dimethyl acetal is a colorless to pale yellow liquid with a characteristic floral, green odor.[1][2] It is more stable than its parent compound, phenylacetaldehyde.[3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Phenylacetaldehyde Dimethyl Acetal**

Property	Value	Reference
CAS Number	101-48-4	[4][5]
Molecular Formula	C ₁₀ H ₁₄ O ₂	[4][6]
Molecular Weight	166.22 g/mol	[6][7]
Appearance	Colorless to pale yellow liquid	[2][6]
Boiling Point	219-221 °C	[1][8]
Flash Point	83 - 91 °C (Closed Cup)	[1][9]
Density	1.000 - 1.006 g/cm ³ at 25 °C	[1][8]
Water Solubility	Insoluble	[1]
log Pow	2.23	[4][9]

Section 2: Hazard Identification and Toxicological Data

According to multiple safety data sheets, **Phenylacetaldehyde dimethyl acetal** is classified as a combustible liquid.[4][5][8] Some sources indicate it may be harmful if swallowed and can cause serious eye irritation.[4][5] However, other classifications state it is not a hazardous substance.[1] A comprehensive review of available toxicological data is crucial for a complete risk assessment.

Table 2: Toxicological Data for **Phenylacetaldehyde Dimethyl Acetal**

Test	Species	Route	Value	Reference
LD50	Rat	Oral	3500 mg/kg	[1][8]
LD50	Rabbit	Dermal	> 2 ml/kg	[8]
Skin Irritation	Human	---	No irritation or sensitization at 2% solution	[8]
Skin Irritation	---	---	No irritant effect	[1]
Eye Irritation	---	---	Irritating effect	[1]

The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment and found that **Phenylacetaldehyde dimethyl acetal** does not present a concern for genotoxicity. [10] Furthermore, it is not expected to be a concern for phototoxicity or photoallergenicity based on its UV/Vis absorption spectra.[10]

Section 3: Experimental Protocols

The toxicological data presented in this guide are based on standardized testing methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD). The following are brief descriptions of the likely experimental protocols used to obtain the acute toxicity data.

Acute Oral Toxicity (OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.[6] The procedure involves the administration of the test substance in graduated doses to several groups of experimental animals, typically rats, with one dose per group.[6] Observations of effects and mortality are made over a period of at least 14 days.[6] Animals that die during the test are necropsied, as are the surviving animals at the conclusion of the study.[6]

Acute Dermal Toxicity (OECD Guideline 402)

This guideline assesses the potential adverse effects occurring from a single dermal application of a substance.[11] The test substance is applied to the clipped, intact skin of experimental

animals, usually rabbits or rats, for a 24-hour period.[12][13] The animals are observed for signs of toxicity and mortality for at least 14 days.[12]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[8][14] A single dose of the test substance is applied to a small area of the skin of an animal, typically an albino rabbit, for a period of up to four hours.[8][14] The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.[14]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This method is used to assess the potential of a substance to produce irritation or corrosion to the eye.[1] A single dose of the substance is applied to the conjunctival sac of one eye of an experimental animal, usually an albino rabbit, with the other eye serving as a control.[1][15] The eyes are examined for lesions of the cornea, iris, and conjunctiva at specific intervals after application.[1]

Section 4: Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **Phenylacetaldehyde dimethyl acetal**.

Handling

- Handle in a well-ventilated area to avoid breathing vapors or mists.[5][9]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., Nitrile rubber), safety goggles, and a lab coat.[4][9]
- Avoid contact with skin and eyes.[5][9]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][15]
- Use non-sparking tools and take precautionary measures against static discharge.[9][15]
- Do not eat, drink, or smoke when using this product.[4]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][9]
- Keep away from incompatible materials such as acids and strong oxidizing agents.[5]
- Ground and bond containers and receiving equipment.[15]

Section 5: Exposure Controls and Personal Protection

Exposure Limits

Currently, there are no established occupational exposure limits for **Phenylacetaldehyde dimethyl acetal**. [9][16]

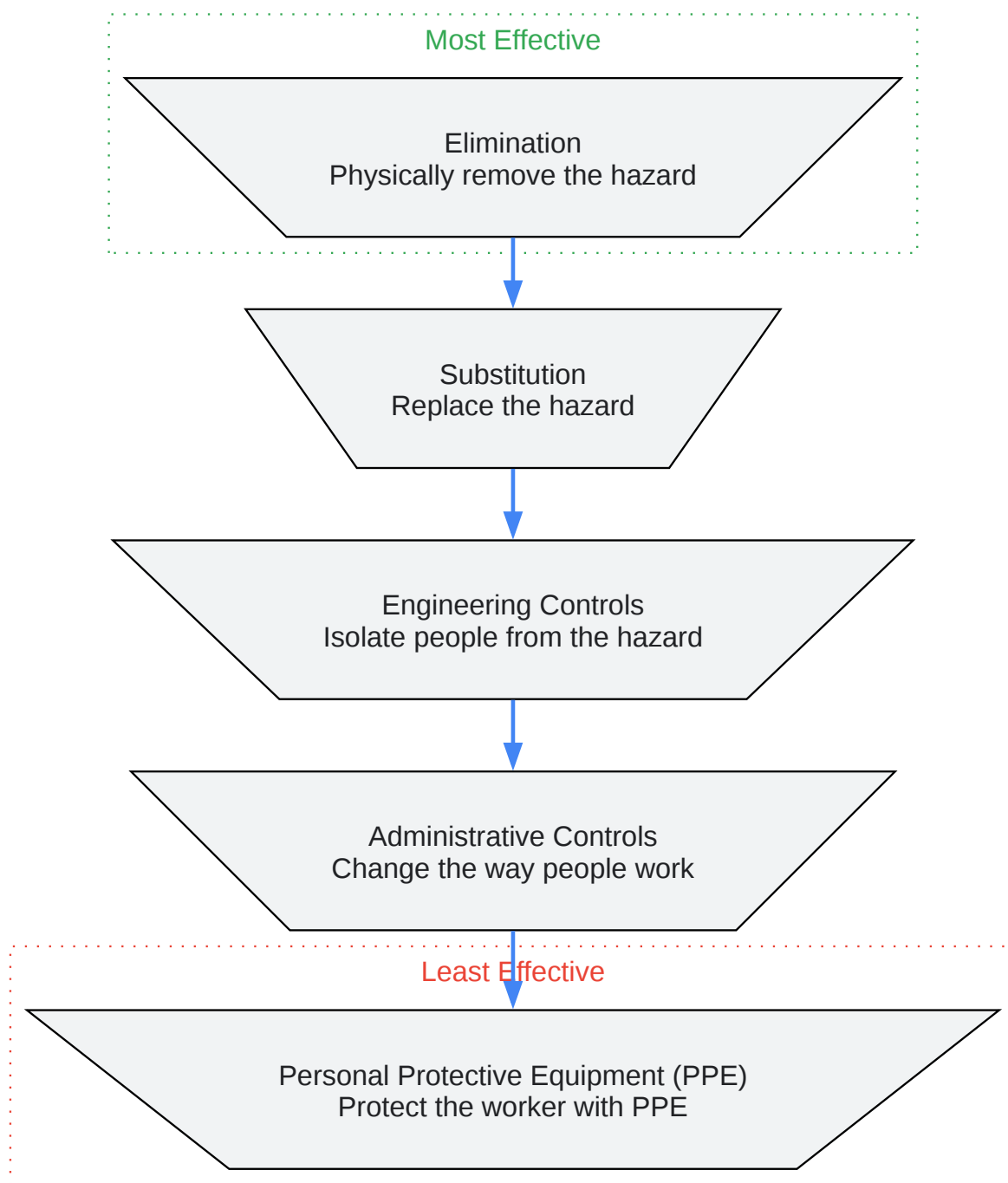
Engineering Controls

- Ensure adequate ventilation, especially in confined areas.[4][5][9] Local exhaust ventilation is recommended to control airborne concentrations.[15]
- An eyewash station and safety shower should be readily available.[1]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[9]
- Skin Protection: Wear chemical-resistant gloves, such as nitrile rubber, and protective clothing.[4][9]
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[15]

The following diagram illustrates the hierarchy of controls, a fundamental concept in occupational safety for minimizing exposure to hazards.



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Hierarchy of controls for minimizing chemical exposure.

Section 6: First Aid Measures

In the event of exposure to **Phenylacetaldehyde dimethyl acetal**, follow these first aid procedures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[4][9]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[4][5][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4][9]

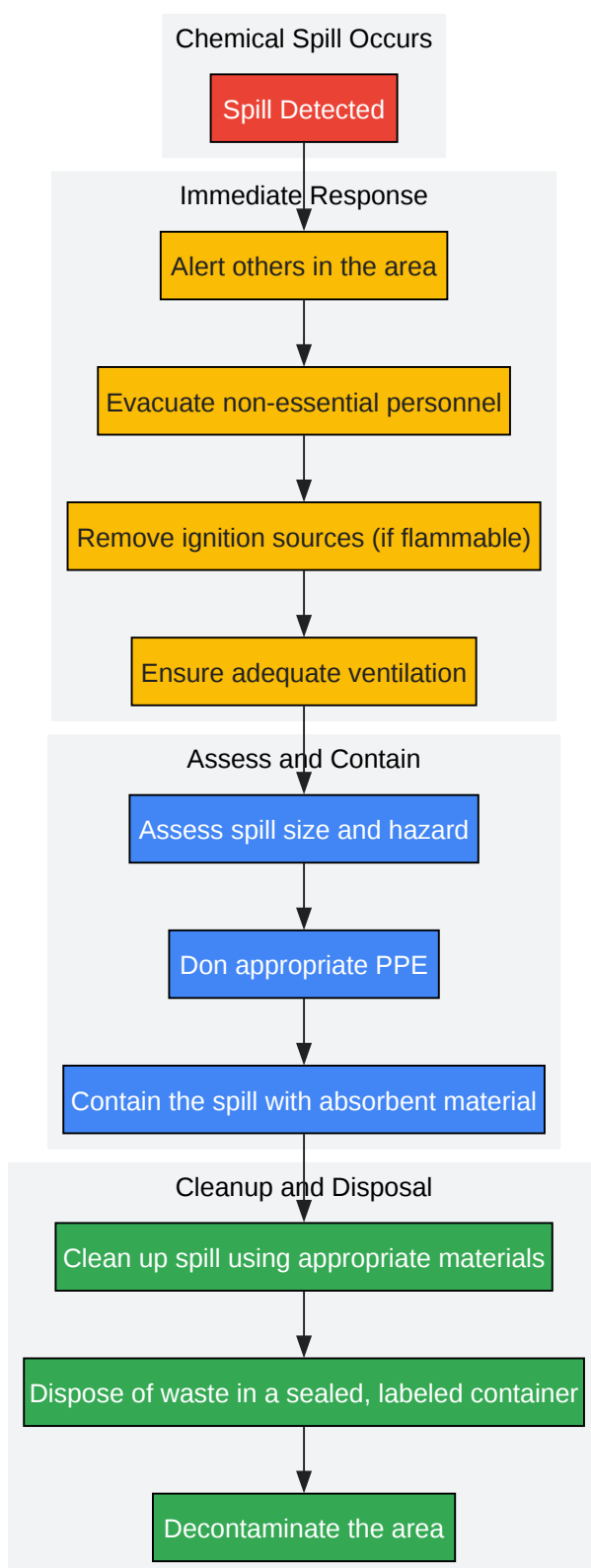
Section 7: Firefighting and Accidental Release Measures

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[1][9]
- Specific Hazards: The substance is a combustible liquid.[4][5] Containers may explode when heated.[4][5] Thermal decomposition can release irritating gases and vapors, including carbon monoxide.[4][5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][9]

Accidental Release Measures

In the event of a spill, follow the general workflow outlined below.



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General workflow for responding to a chemical spill.

- Personal Precautions: Evacuate personnel to a safe area.[9] Wear appropriate PPE, including gloves and eye protection.[9] Avoid breathing vapors.[9]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[1][9]
- Containment and Cleanup: Absorb the spill with an inert material such as sand, silica gel, or universal binder.[4][5] Collect the material into a suitable, closed container for disposal.[4][9] Use spark-proof tools if the material is flammable.[9]

Section 8: Stability and Reactivity

- Reactivity: No significant reactivity hazard is expected under normal conditions.[15]
- Chemical Stability: The substance is stable under recommended storage conditions.[15]
- Conditions to Avoid: Avoid extreme heat and all sources of ignition.[5][15]
- Incompatible Materials: Avoid contact with strong acids and strong oxidizing agents.[5][15]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon monoxide may be formed.[5]

Section 9: Disposal Considerations

Dispose of **Phenylacetaldehyde dimethyl acetal** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or sewers.[9]

This technical guide is intended to provide comprehensive safety and handling information for **Phenylacetaldehyde dimethyl acetal**. It is imperative that all personnel handling this chemical are thoroughly trained in its potential hazards and the necessary safety precautions. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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